

Precision Analytics: Molecular Weight & Exact Mass Determination for Pyrazole-5-amine Analogs

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Compound of Interest

Compound Name: *1,3-dimethyl-N-pentyl-1H-pyrazol-5-amine*

Cat. No.: *B15049301*

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Executive Summary

In the high-stakes environment of medicinal chemistry, the pyrazole-5-amine scaffold serves as a critical pharmacophore, underpinning kinase inhibitors like Ruxolitinib and Avapritinib. However, the structural versatility of this scaffold—specifically its annular tautomerism and propensity for halogenation—introduces complexity in analytical characterization.

This technical guide provides a rigorous framework for calculating Molecular Weight (MW) and Exact Mass (Monoisotopic Mass) for pyrazole-5-amine analogs. It bridges the gap between theoretical stoichiometry and practical High-Resolution Mass Spectrometry (HRMS) validation, ensuring data integrity in drug development pipelines.

Part 1: Chemical Fundamentals & The Tautomer Challenge

The Scaffold

The pyrazole-5-amine core (

) consists of a 5-membered aromatic heterocycle containing two adjacent nitrogen atoms and an exocyclic amine group.

Annular Tautomerism

Researchers often misinterpret the mass implications of tautomerism. Pyrazoles exist in dynamic equilibrium between the 1H- and 2H- forms.

- **Crucial Insight:** While tautomerism alters the 3D pharmacophore and binding affinity, it does not change the scalar mass of the neutral molecule. A proton () is merely shifting position, not leaving the system.
- **MS Implication:** In LC-MS, the ionization site often depends on the dominant tautomer in the mobile phase pH, affecting fragmentation patterns but not the precursor ion () m/z value.

Definitions: The Precision Gap

- **Average Molecular Weight (MW):** Used for stoichiometry (weighing powders). It is the weighted average of all natural isotopes.^{[1][2]}
- **Exact Mass (Monoisotopic):** Used for HRMS confirmation. It is the sum of the masses of the most abundant stable isotopes (e.g.,
,
,
,
).

Part 2: Computational Methodologies

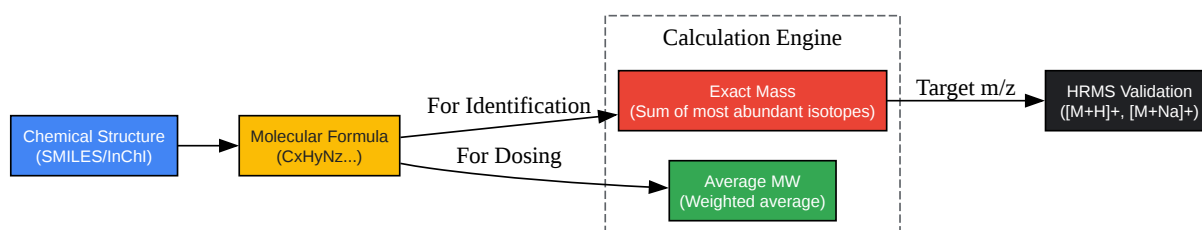
IUPAC Standard Atomic Weights (2024)

To ensure "Scientific Integrity," calculations must use the latest IUPAC/NIST values. Do not use integer rounding (e.g., N=14) for HRMS work.

Element	Isotope	Exact Mass (u)	Abundance (%)	Average At.[2] [3] Wt. (u)
Carbon		12.0000000	98.93	12.011
Hydrogen		1.0078250	99.98	1.008
Nitrogen		14.0030740	99.63	14.007
Oxygen		15.9949146	99.76	15.999
Chlorine		34.9688527	75.76	35.45
Bromine		78.9183371	50.69	79.904

Workflow Visualization

The following diagram outlines the logical flow from structure to validated mass data.



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Caption: Figure 1. Logical workflow for converting structural data into analytical mass parameters.

Part 3: Protocol for Mass Calculation & Validation

Case Study: 4-Bromo-3-methyl-1H-pyrazol-5-amine

We will calculate the values for a halogenated analog, common in fragment-based drug discovery (FBDD).

Formula:

Step 1: Elemental Count & Stoichiometry

- Carbon (C): 4
- Hydrogen (H): 6
- Nitrogen (N): 3^[4]
- Bromine (Br): 1^[5]

Step 2: Calculate Exact Mass (Monoisotopic)

Use the mass of the most abundant isotope for every atom.^{[1][2][3][5]} For Bromine, this is (not 80 or 81).

Step 3: Calculate Average Molecular Weight

Use the weighted average atomic weights.

Step 4: HRMS Adduct Prediction

In Positive Electrospray Ionization (+ESI), the neutral molecule (

) typically gains a proton (

) or sodium (

).

- Proton Mass (

):

u (Note: This is proton mass, not hydrogen atom mass).

- Target

:

- Target

:

Part 4: Mass Spectrometry Interpretation & Isotopic Patterns

The "Rule of Nitrogen"

The pyrazole-5-amine scaffold contains 3 nitrogen atoms (odd number).

- Rule: An organic molecule with an odd number of nitrogens has an odd nominal mass.
- Verification: Our calculated Exact Mass is ~175 (Odd). Valid.
- Ionization: The

ion will therefore have an even mass (~176).

Halogen Isotopic Signatures

When analyzing pyrazole analogs with Chlorine or Bromine, the "Monoisotopic" peak is not the only significant peak. You must analyze the Isotopic Envelope.

- Bromine Effect: Br exists as

and

in a nearly 1:1 ratio.

- Peak A (
 , containing
): 100% intensity.
- Peak A+2 (

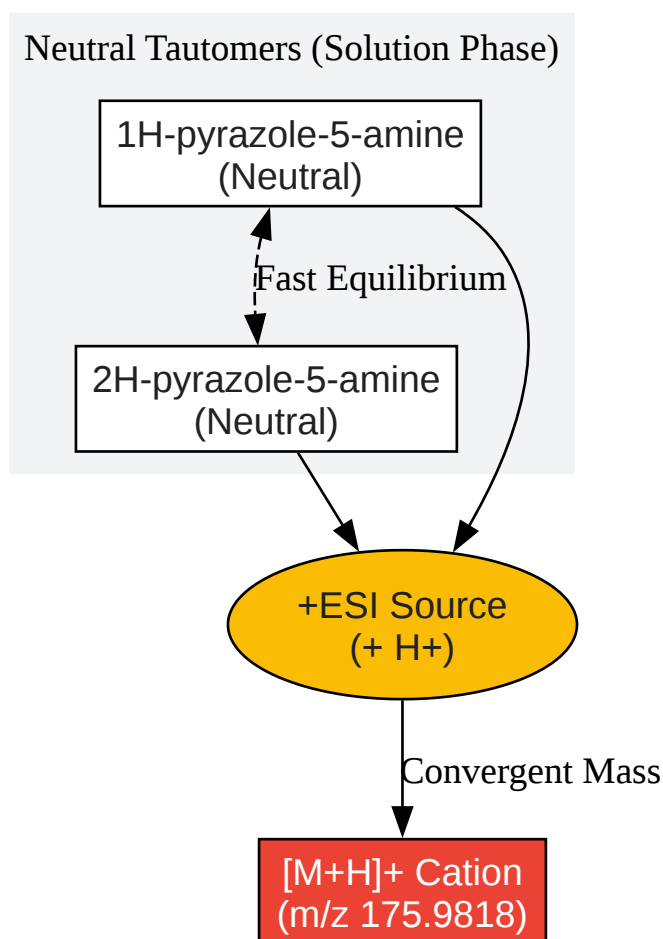
, containing

): ~97% intensity.

- Protocol: If your HRMS spectrum does not show a "doublet" separated by 2 Da of nearly equal height, the compound does not contain the bromine substituent.

Tautomerism & Ionization Diagram

The following diagram illustrates how the neutral tautomers converge to a common ionized species in the gas phase.



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Caption: Figure 2. Convergence of tautomeric species to a single m/z entity during electrospray ionization.

References

- NIST (National Institute of Standards and Technology). Atomic Weights and Isotopic Compositions with Relative Atomic Masses. [6][7] Physical Measurement Laboratory. [8][9] [\[Link\]](#)
- IUPAC (International Union of Pure and Applied Chemistry). Periodic Table of the Elements and Isotopes (IPTEI) - 2024 Standard. [\[Link\]](#)
- IonSource. Monoisotopic and Average Mass: A Tutorial. [\[Link\]](#)
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for Pyrazole-5-amine. [\[Link\]](#)

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Sources

- 1. [pediaa.com](#) [[pediaa.com](#)]
- 2. [vaia.com](#) [[vaia.com](#)]
- 3. [algimed.com](#) [[algimed.com](#)]
- 4. Annular Tautomerism of 3(5)-Disubstituted-1H-pyrazoles with Ester and Amide Groups - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 5. Calculating Exact Masses | Mass Spectrometry Facility, University of Missouri [[msfacility.missouri.edu](#)]
- 6. [catalog.data.gov](#) [[catalog.data.gov](#)]
- 7. Atomic Weights and Isotopic Compositions (Version 2.0) | NIST [[nist.gov](#)]
- 8. Atomic Weights and Isotopic Compositions for [[physics.nist.gov](#)]
- 9. Atomic Weights and Isotopic Compositions with Relative Atomic Masses | NIST [[nist.gov](#)]
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